

An In-depth Technical Guide to Butanimidamide: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Butanimidamide*

CAS No.: *107-90-4*

Cat. No.: *B092998*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the physical and chemical properties of **butanimidamide**, a versatile building block in organic and medicinal chemistry. Drawing from established scientific literature and chemical databases, this document is intended to serve as a technical resource for researchers and professionals engaged in drug discovery and development.

Introduction: The Chemical Identity of Butanimidamide

Butanimidamide, also known as butyramidine, is a nitrogenous organic compound belonging to the amidine class.^[1] Its structure features a four-carbon alkyl chain attached to an imidamide functional group ($-C(=NH)NH_2$).^[1] This functional group, with its unique electronic and steric properties, makes **butanimidamide** a valuable precursor in the synthesis of various heterocyclic compounds, particularly pyrimidine and pyridine derivatives, which are core

scaffolds in many pharmaceutical agents.[1] The amidine moiety's ability to participate in hydrogen bonding and electrostatic interactions also makes it a subject of interest in studies of enzyme-substrate and protein-ligand binding.[1]

Table 1: Chemical Identifiers for **Butanimidamide**

Identifier	Value	Source
IUPAC Name	butanimidamide	PubChem[2][3]
Synonyms	Butyramidine, Butanoic acid amidine, Butyric acid amidine	ECHEMI[2], PubChem[3]
CAS Number	107-90-4	ECHEMI[2], PubChem[3]
Molecular Formula	C4H10N2	ECHEMI[2], PubChem[3]
Molecular Weight	86.14 g/mol	ECHEMI[2], PubChem[3]
InChI	InChI=1S/C4H10N2/c1-2-3-4(5)6/h2-3H2,1H3,(H3,5,6)	PubChem[3]
InChIKey	RXKUYBRRTKRGME-UHFFFAOYSA-N	PubChem[3]
Canonical SMILES	CCCC(=N)N	PubChem[3]

Physicochemical Properties: A Data-Driven Analysis

A thorough understanding of a molecule's physical and chemical properties is paramount for its application in research and development. This section details the known and predicted properties of **butanimidamide**.

Physical Properties

Experimentally determined physical properties for **butanimidamide** are not readily available in the public domain. However, computational predictions provide valuable estimates. It is crucial to distinguish these from the experimentally verified data of the structurally related butanamide (butyramide), which are often cited for comparison.

Table 2: Predicted and Experimental Physical Properties

Property	Butanimidamide (Predicted)	Butanamide (Experimental)	Source
Melting Point	Not Available	115 °C	University of Hertfordshire[4]
Boiling Point	117.2 ± 23.0 °C	216 °C	ECHEMI[2], Fisher Scientific[5]
Density	0.96 ± 0.1 g/cm ³	1.03 g/cm ³	ECHEMI[2], Stenutz
pKa (Conjugate Acid)	Not Available	-0.43	PubChem[6]
LogP	0.1	-0.21	PubChem[3], PubChem[6]
Topological Polar Surface Area	49.9 Å ²	43.1 Å ²	ECHEMI[2], PubChem[6]

Solubility Profile

The solubility of **butanimidamide** is dictated by the interplay between its polar amidine head and its nonpolar butyl tail.

- Water: It exhibits moderate solubility in water due to the ability of the amidine group to form hydrogen bonds with water molecules.[1]
- Polar Organic Solvents: **Butanimidamide** is generally soluble in polar organic solvents such as ethanol and methanol.[1]
- Non-Polar Organic Solvents: Its solubility is limited in non-polar solvents like hexane.[1]

This solubility profile suggests that for reactions and formulations, a moderately polar solvent system would be most appropriate.

Chemical Reactivity and Stability

The chemical behavior of **butanimidamide** is centered around the reactivity of the amidine functional group.

- **Basicity:** Amidines are strong organic bases due to the delocalization of the positive charge in their conjugate acid form. The pKa of the conjugate acid of **butanimidamide** is expected to be significantly higher than that of butanamide, likely in the range of 10-12, similar to other simple amidines.
- **Hydrolysis:** Amidines can be susceptible to hydrolysis, particularly under acidic or basic conditions, to yield the corresponding amide (butanamide) and ammonia. This is a critical consideration for storage and handling, as well as for its use in aqueous media.
- **Oxidation:** The amidine group can be oxidized to form butanoic acid using strong oxidizing agents like potassium permanganate.^[7]
- **Reduction:** **Butanimidamide** can be reduced to butylamine with reducing agents such as lithium aluminum hydride.^[7]
- **Nucleophilic Substitution:** The amidine group can undergo nucleophilic substitution reactions, allowing for the synthesis of various substituted derivatives.^[7]

For long-term storage, **butanimidamide** should be kept in a cool, dry, well-ventilated area in a tightly sealed container, away from incompatible substances such as strong oxidizing agents and sources of moisture.

Spectroscopic Characterization

Spectroscopic data is essential for the structural elucidation and purity assessment of **butanimidamide**. While comprehensive interpreted spectra are not readily available, typical spectral features can be predicted.

- **¹H NMR:** The proton NMR spectrum is expected to show signals corresponding to the protons of the butyl chain and the N-H protons of the amidine group. The chemical shifts and coupling patterns would be characteristic of a propyl group attached to a functional carbon, with the N-H protons likely appearing as a broad signal.

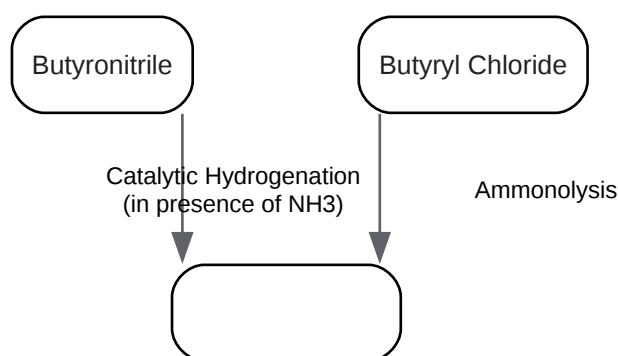
- ^{13}C NMR: The carbon NMR spectrum would display four distinct signals for the butyl group carbons, with the amidine carbon appearing at a characteristic downfield shift.
- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic absorption bands for N-H stretching vibrations (typically in the range of $3100\text{--}3500\text{ cm}^{-1}$), C=N stretching (around $1620\text{--}1680\text{ cm}^{-1}$), and N-H bending vibrations.
- Mass Spectrometry (MS): In mass spectrometry, **butanimidamide** would exhibit a molecular ion peak corresponding to its molecular weight. Fragmentation patterns would likely involve cleavage of the butyl chain and loss of ammonia or related fragments.

Synthesis and Analysis: Methodologies and Protocols

Synthetic Pathways

Butanimidamide can be synthesized through several established methods for amidine formation.^[1]

Diagram 1: Synthetic Routes to **Butanimidamide**



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Caption: Common synthetic pathways to **Butanimidamide**.

Protocol 1: Synthesis of **Butanimidamide** via Catalytic Hydrogenation of Butyronitrile (Representative Protocol)

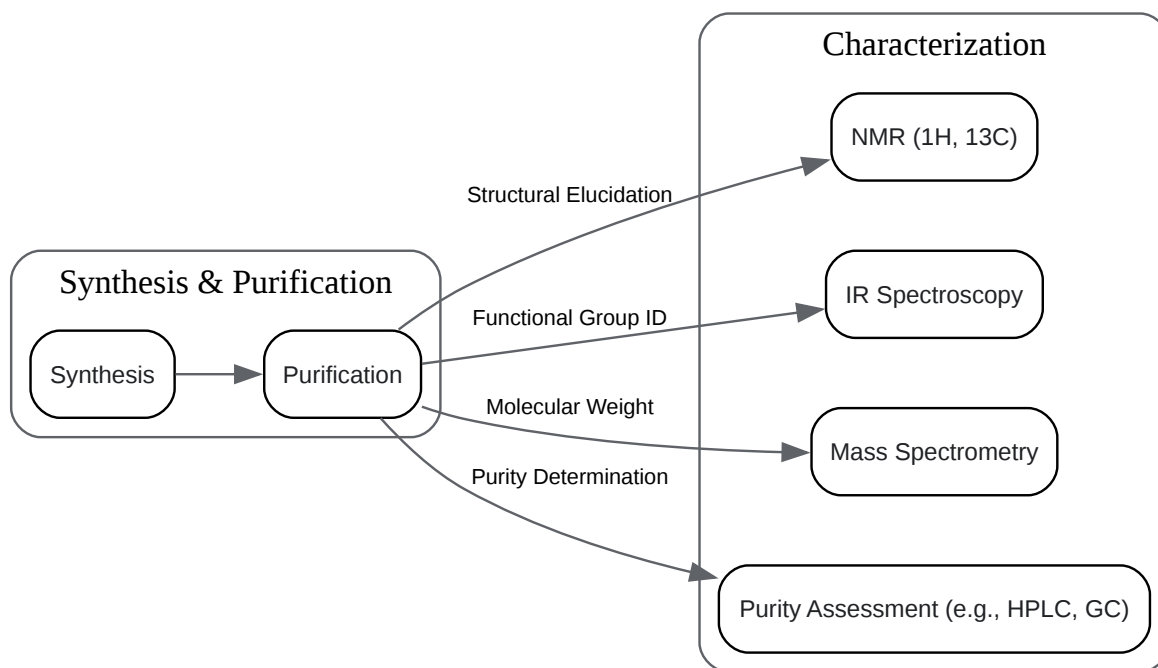
This protocol is a generalized procedure based on known methods for amidine synthesis and should be optimized for specific laboratory conditions.

- **Reactor Setup:** A high-pressure autoclave reactor equipped with a magnetic stirrer, gas inlet, and temperature and pressure controls is charged with a suitable catalyst (e.g., Raney nickel or a palladium-based catalyst).
- **Solvent and Reactant Addition:** A solution of butyronitrile in an appropriate solvent (e.g., ethanol saturated with ammonia) is added to the reactor.
- **Reaction Conditions:** The reactor is sealed, purged with nitrogen, and then pressurized with hydrogen gas to the desired pressure. The reaction mixture is heated to the target temperature with vigorous stirring. The progress of the reaction is monitored by gas chromatography or thin-layer chromatography.
- **Work-up:** Upon completion, the reactor is cooled, and the pressure is carefully released. The catalyst is removed by filtration.
- **Purification:** The solvent is removed under reduced pressure. The crude **butanimidamide** can be purified by distillation under reduced pressure or by recrystallization from a suitable solvent system.

Analytical Methods

The purity and identity of synthesized **butanimidamide** can be confirmed using a combination of analytical techniques.

Diagram 2: Analytical Workflow for **Butanimidamide** Characterization



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Caption: Workflow for the analysis of **Butanimidamide**.

- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC with a suitable column (e.g., C18) and a mobile phase consisting of a buffered aqueous solution and an organic modifier (e.g., acetonitrile or methanol) can be used to assess purity. Detection can be achieved using a UV detector at a low wavelength or a mass spectrometer.
- Gas Chromatography (GC): GC can also be employed for purity analysis, particularly when coupled with a mass spectrometer (GC-MS) for simultaneous separation and identification.

Applications in Research and Drug Development

Butanimidamide serves as a key intermediate in the synthesis of more complex molecules with potential biological activity.[1] Its amidine functionality is a bioisostere for various functional groups and can be incorporated into lead compounds to modulate their physicochemical and pharmacological properties. Related amidine structures have been explored for their potential as anticonvulsant agents and as inhibitors of enzymes like histone deacetylases.[1]

Safety and Handling

Butanimidamide is classified as a hazardous substance and requires careful handling in a laboratory setting.

- Hazards: It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[8\]](#)
- Precautions: Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound.[\[8\]](#) Work should be conducted in a well-ventilated area or a fume hood.[\[8\]](#)
- First Aid: In case of contact with skin or eyes, rinse immediately with plenty of water.[\[8\]](#) If inhaled, move the person to fresh air.[\[8\]](#) Seek medical attention if irritation persists.

Always consult the latest Safety Data Sheet (SDS) from the supplier before handling **butanimidamide**.

Conclusion

Butanimidamide is a valuable chemical entity with significant potential in synthetic and medicinal chemistry. While a comprehensive set of experimentally determined physical data is not yet widely available, its predicted properties and known chemical reactivity provide a solid foundation for its use in research and development. Adherence to appropriate synthetic, analytical, and safety protocols is essential for its successful and safe application.

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